

# Bisandrographolide C: A Chemical Probe for Elucidating TRPV1 and TRPV3 Channel Function

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## Compound of Interest

Compound Name: *Bisandrographolide C*

Cat. No.: *B12423866*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bisandrographolide C**, a unique ent-labdane diterpenoid dimer isolated from the medicinal plant *Andrographis paniculata*, has emerged as a valuable chemical probe for investigating the function of Transient Receptor Potential Vanilloid 1 (TRPV1) and Transient Receptor Potential Vanilloid 3 (TRPV3) channels. These channels are critical mediators of sensory signals such as pain, temperature, and itch, making them important targets for drug discovery.

**Bisandrographolide C** provides a tool to selectively activate these channels, enabling detailed studies of their physiological roles and the identification of novel therapeutic agents. These application notes provide comprehensive protocols for utilizing **Bisandrographolide C** as a chemical probe for TRPV1 and TRPV3, including quantitative data, detailed experimental methodologies, and visual representations of relevant signaling pathways and workflows.

## Data Presentation

The binding affinities of **Bisandrographolide C** for human TRPV1 and TRPV3 channels have been quantified, providing a basis for its use as a chemical probe.

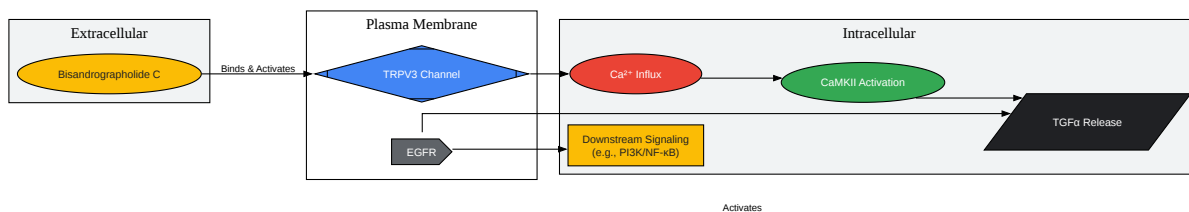
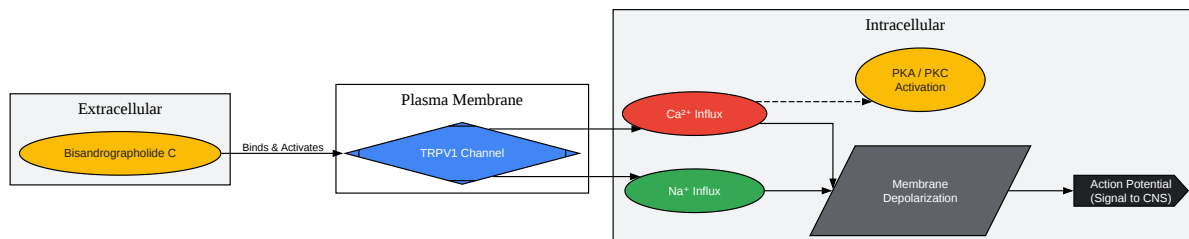
Compound	Target Channel	Binding Affinity (Kd)	Methodology	Reference
Bisandrographolide C	TRPV1	289 $\mu$ M	Microscale Thermophoresis (MST)	<a href="#">[1]</a>
Bisandrographolide C	TRPV3	341 $\mu$ M	Microscale Thermophoresis (MST)	<a href="#">[1]</a>

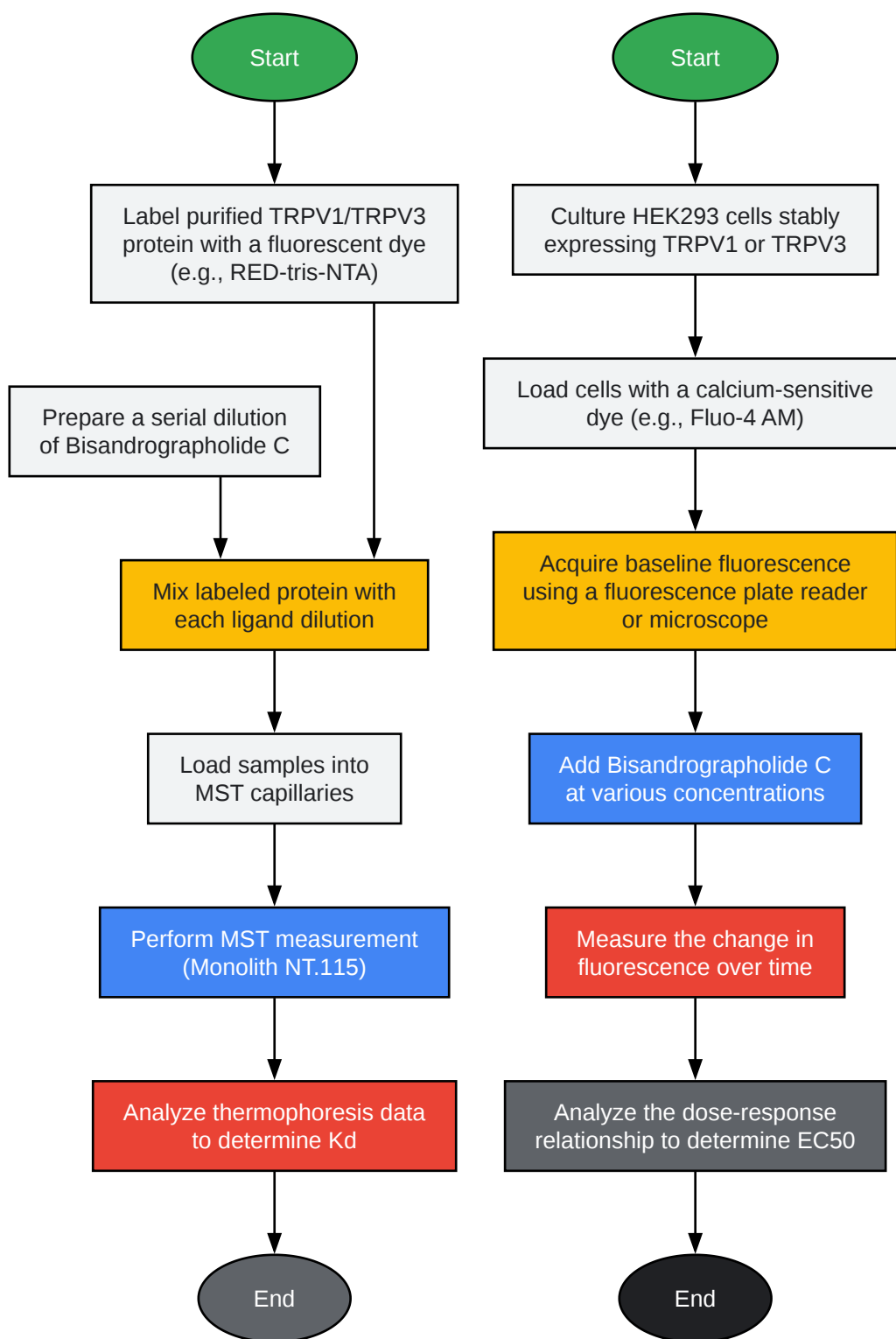
## Signaling Pathways

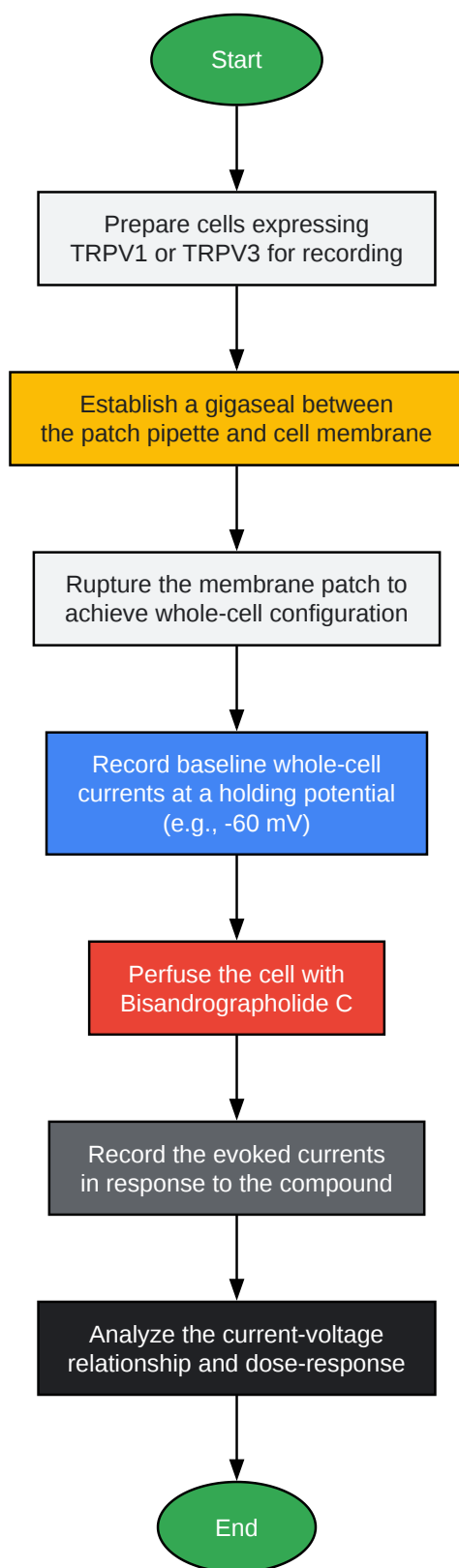
Activation of TRPV1 and TRPV3 channels by agonists like **Bisandrographolide C** initiates a cascade of intracellular signaling events, primarily driven by cation influx.

### TRPV1 Signaling Pathway

TRPV1 is a non-selective cation channel that, upon activation, allows the influx of  $\text{Ca}^{2+}$  and  $\text{Na}^{+}$ , leading to membrane depolarization and the initiation of an action potential in sensory neurons. This signal is then transmitted to the central nervous system, resulting in the perception of pain and heat. Downstream signaling can involve the activation of protein kinase A (PKA) and protein kinase C (PKC), which can modulate channel sensitivity.







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## References

- 1. medchemexpress.com [medchemexpress.com]
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